

Tetramethylammonium bromide safety data sheet and handling precautions.

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Compound of Interest

Compound Name: Tetramethylammonium bromide

Cat. No.: B1201502

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A Technical Guide to the Safe Handling of Tetramethylammonium Bromide

This document provides a comprehensive technical guide on the safety, handling, and emergency procedures for **Tetramethylammonium bromide** (TMAB). It is intended for researchers, scientists, and drug development professionals who handle this compound in a laboratory setting. The information is compiled from various safety data sheets (SDS) to ensure a thorough overview of potential hazards and mitigation strategies.


Hazard Identification and Classification

Tetramethylammonium bromide is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] It is acutely toxic if ingested and causes significant irritation to the skin, eyes, and respiratory system.^{[2][3]}

Table 1: GHS Classification for **Tetramethylammonium Bromide** | Hazard Class | Category | Hazard Statement | Signal Word | Pictogram | | :--- | :--- | :--- | :--- | :--- | | Acute Toxicity, Oral | Category 2 | H300: Fatal if swallowed^{[3][4]} | Danger |

 alt text


| | Skin Irritation | Category 2 | H315: Causes skin irritation^{[2][3]} | Warning |

 alt text

| | Eye Irritation | Category 2 | H319: Causes serious eye irritation[2][3] | Warning |

 alt text

| | Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[2][3] | Warning |

 alt text

|

Toxicological Profile

The primary toxicological concern is its high acute oral toxicity.[4] Animal studies indicate that ingestion of small quantities can be fatal.[1] Chronic exposure to the bromide ion can lead to "bromism," characterized by neurological symptoms such as depression, confusion, and psychosis.[1]

Table 2: Acute Toxicity Data

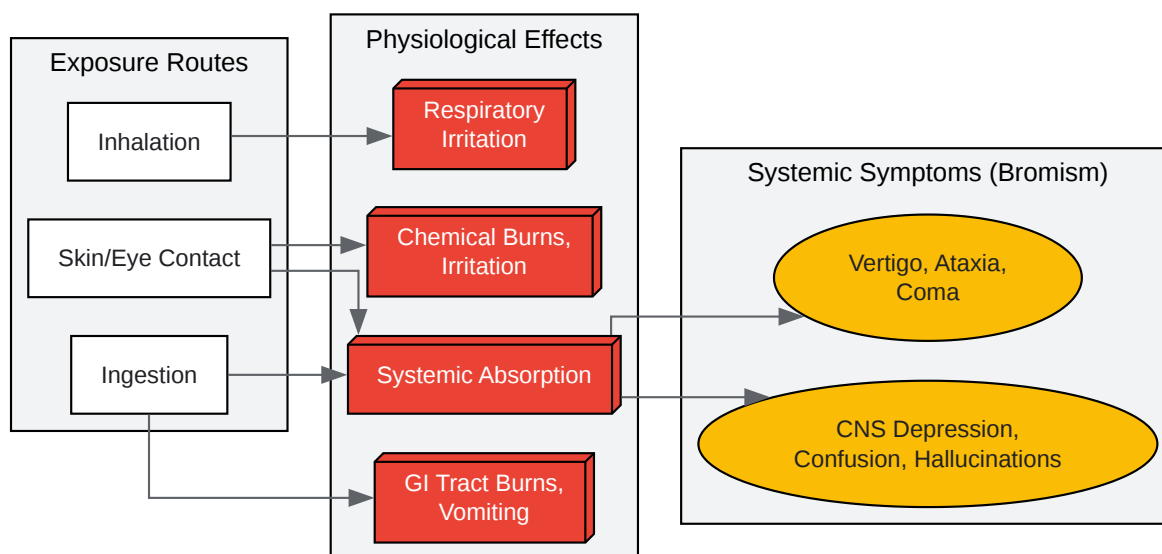
Route	Species	Value	Reference
LD50 Oral	Rat	50 mg/kg	[4]
LD50 Intraperitoneal	Rat	24.6 mg/kg	[1]

| LD50 Intravenous | Mouse | 1.8 mg/kg |[1] |

Routes of Exposure and Symptoms:

- Ingestion: Can be fatal.[4] May cause chemical burns in the mouth and gastrointestinal tract, followed by nausea and vomiting.[1] Systemic effects of bromide poisoning include drowsiness, irritability, vertigo, confusion, and coma.[1]
- Inhalation: Causes respiratory irritation.[1][2] Long-term exposure may lead to airway disease.[1]
- Skin Contact: Causes skin irritation and can produce chemical burns upon direct contact.[1] [2] Skin absorption may lead to systemic injury, especially if the skin is broken.[1]

- Eye Contact: Causes serious eye damage, including severe irritation and potential chemical burns.[1]



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Caption: Logical flow from exposure routes to physiological effects of TMAB.

Physical and Chemical Properties

TMAB is a white, deliquescent (tends to absorb moisture from the air) crystalline powder.[1] It is stable under recommended storage conditions.[4]

Table 3: Physical and Chemical Data

Property	Value	Reference
Chemical Formula	C ₄ H ₁₂ BrN	[4]
Molecular Weight	154.05 g/mol	[4]
Appearance	White crystalline powder	[1][5]
Solubility	Soluble in water, alcohol, chloroform, acetone	[1]
Stability	Stable, but hygroscopic	[1][5]
Incompatible Materials	Strong oxidizing agents, strong bases	[1][4]

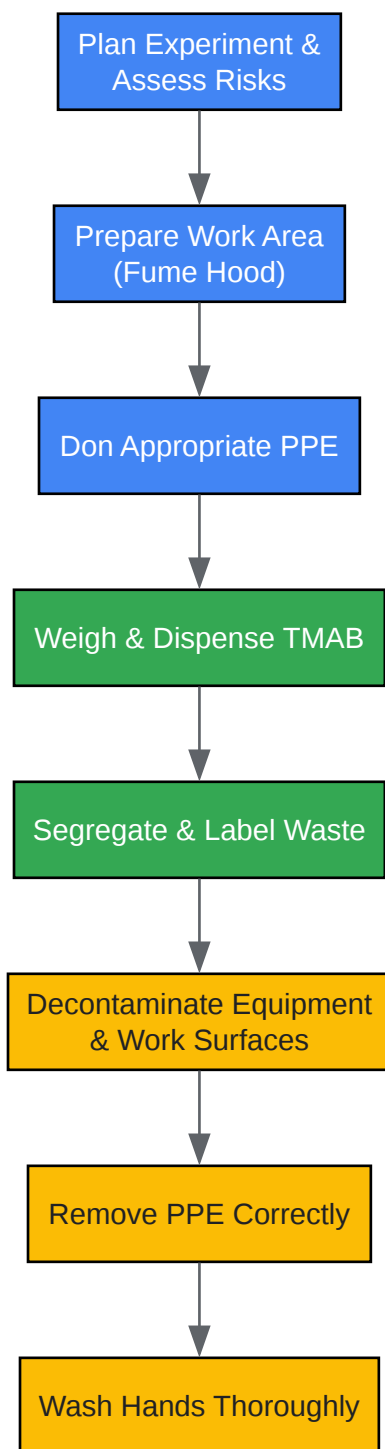
| Hazardous Decomposition Products | Carbon oxides (CO, CO₂), Nitrogen oxides (NO_x), Hydrogen bromide gas [[1][4] |

Experimental Protocols: Safe Handling and Storage

Strict adherence to safety protocols is mandatory when handling TMAB. A thorough risk assessment should be conducted before any new procedure involving this chemical.

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[4]
- An eyewash station and safety shower must be readily accessible.[1]
- Eye/Face Protection: Wear a full face-shield or chemical safety goggles conforming to NIOSH (US) or EN 166 (EU) standards.[1][2][4]
- Skin Protection: Wear impervious protective clothing and gloves.[2] For brief contact, gloves with a breakthrough time greater than 60 minutes are recommended.[1] Contaminated gloves must be replaced immediately.[1]
- Respiratory Protection: If dust is generated, a particulate dust filter respirator is required.[1]
- Preparation: Cordon off the work area. Ensure all required engineering controls and PPE are in place and functional.

- Pre-weighing: If possible, use a ventilated balance enclosure or a fume hood for weighing and aliquoting the powder to prevent dust generation.^[1]
- Handling: Handle the chemical with non-sparking tools. Avoid all personal contact, including inhalation of dust.^[1]
- Solution Preparation: When dissolving, add the solid slowly to the solvent to avoid splashing.
- Post-Handling: Thoroughly wash hands and forearms after handling, even if gloves were worn.^[4] Decontaminate all work surfaces.
- Prohibition: Do not eat, drink, or smoke in the area where TMAB is handled or stored.



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Caption: Standard workflow for safely handling **Tetramethylammonium bromide**.

- Store in a cool, dry, and well-ventilated place.[2][4]

- Keep containers tightly sealed to prevent moisture absorption, as the material is hygroscopic.[2][5]
- Store locked up or in an area accessible only to authorized personnel.
- Store away from incompatible materials such as strong bases and oxidizing agents.[1][4]

Emergency Procedures

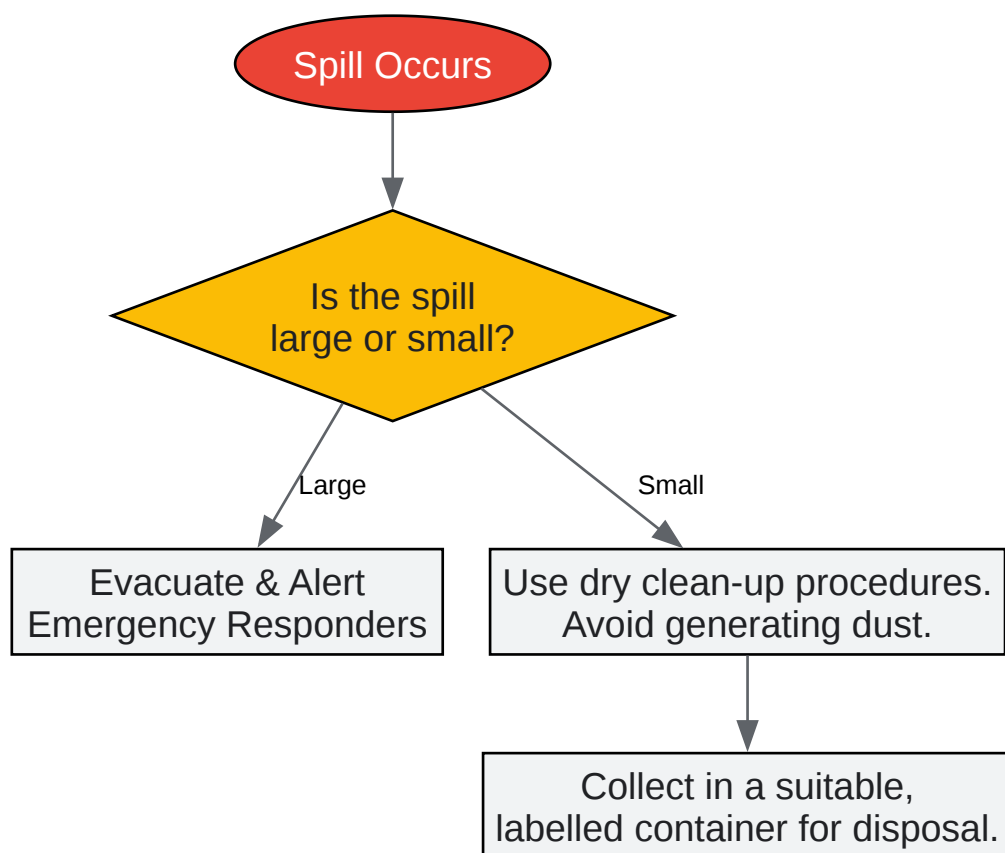
Immediate and appropriate action is critical in the event of an emergency.

Table 4: First Aid Protocols

Exposure	Action
Ingestion	URGENT MEDICAL ATTENTION IS REQUIRED. Call a poison control center or doctor immediately. [4] Rinse mouth with water. [4] Do NOT induce vomiting. [4] Never give anything by mouth to an unconscious person. [2]
Inhalation	Move the person to fresh air.[2] If breathing is difficult or has stopped, provide artificial respiration.[4] Seek medical attention.[5]
Skin Contact	Immediately flush the skin with large amounts of water for at least 15 minutes, using a safety shower if available.[1] Remove all contaminated clothing.[1] Seek medical attention.[5]

| Eye Contact | Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[1] Ensure complete irrigation of the eye.[1] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention. |

All personnel involved in spill cleanup must wear appropriate PPE as described in Section 4.2.



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